

An In-depth Technical Guide to 2,4-Dinitro-5-fluoroaniline

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Compound of Interest

Compound Name: 2,4-Dinitro-5-fluoroaniline

Cat. No.: B145747

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data and a structural representation of **2,4-Dinitro-5-fluoroaniline**, a versatile chemical intermediate. The information is intended to support research and development activities in various scientific fields.

Core Compound Data

2,4-Dinitro-5-fluoroaniline is an organic compound belonging to the class of anilines. It is characterized by an amino group (-NH₂) attached to a benzene ring which is further substituted with two nitro groups (-NO₂) and a fluorine atom (-F). Typically appearing as a light yellow to yellow crystalline powder, it is utilized as an intermediate in the synthesis of dyes, pharmaceuticals, and agrochemicals.^[1]

Quantitative Molecular Data

The fundamental molecular properties of **2,4-Dinitro-5-fluoroaniline** are summarized below.

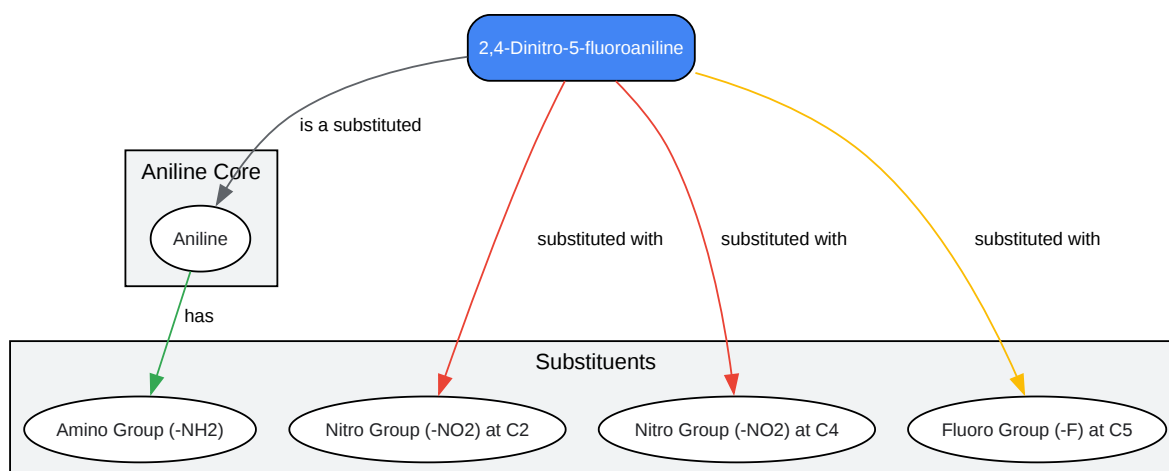
Property	Value
Molecular Formula	C ₆ H ₄ FN ₃ O ₄ [1] [2] [3]
Molecular Weight	201.11 g/mol [1] [3] [4]
CAS Number	367-81-7 [1] [2] [4]
Appearance	Light yellow to yellow powder/crystal [1] [4]
Purity	Typically >98.0% (GC) [1] [4]
Melting Point	185 - 189 °C [1]

Experimental Protocols

Detailed experimental protocols for the use of **2,4-Dinitro-5-fluoroaniline** are highly specific to the intended application and are typically developed in-house or found in specialized literature. However, its primary role is as a synthetic building block. For instance, in agricultural chemistry, it serves as an intermediate in the synthesis of herbicides.[\[1\]](#) In the dye industry, it is used in the production of azo dyes.[\[1\]](#) Researchers in drug development may also explore its potential in creating new therapeutic agents.[\[1\]](#) When handling this compound, it is important to observe proper safety measures as it can pose health and environmental risks.

Structural Visualization

The following diagram illustrates the conceptual structure of **2,4-Dinitro-5-fluoroaniline**, highlighting the key functional groups attached to the central aniline structure.



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